

Technical Guide: Spectroscopic Profiling of N-(Butan-2-yl)-4-ethoxyaniline

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Compound of Interest

Compound Name: *N*-(Butan-2-yl)-4-ethoxyaniline

Cat. No.: B13259434

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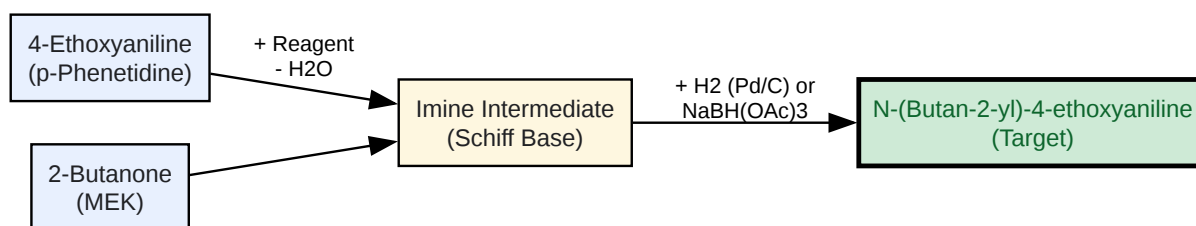
Executive Summary & Structural Logic

Compound: **N-(Butan-2-yl)-4-ethoxyaniline** CAS Registry Number: 1137406-62-0 (Generic for N-sec-butyl derivatives often referenced in patents) Molecular Formula: $C_{12}H_{19}NO$ Molecular Weight: 193.29 g/mol

This molecule is a secondary aromatic amine. Its structure consists of a p-phenetidine core (4-ethoxyaniline) alkylated at the nitrogen atom with a sec-butyl (butan-2-yl) group. The presence of the chiral center at the C2 position of the butyl chain renders the molecule chiral, though typically synthesized as a racemate.

Structural Connectivity Diagram

The following diagram illustrates the synthesis pathway (Reductive Amination) and the core numbering scheme used for spectral assignment.



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Figure 1: Synthesis of **N-(Butan-2-yl)-4-ethoxyaniline** via reductive amination.

Mass Spectrometry (MS) Data

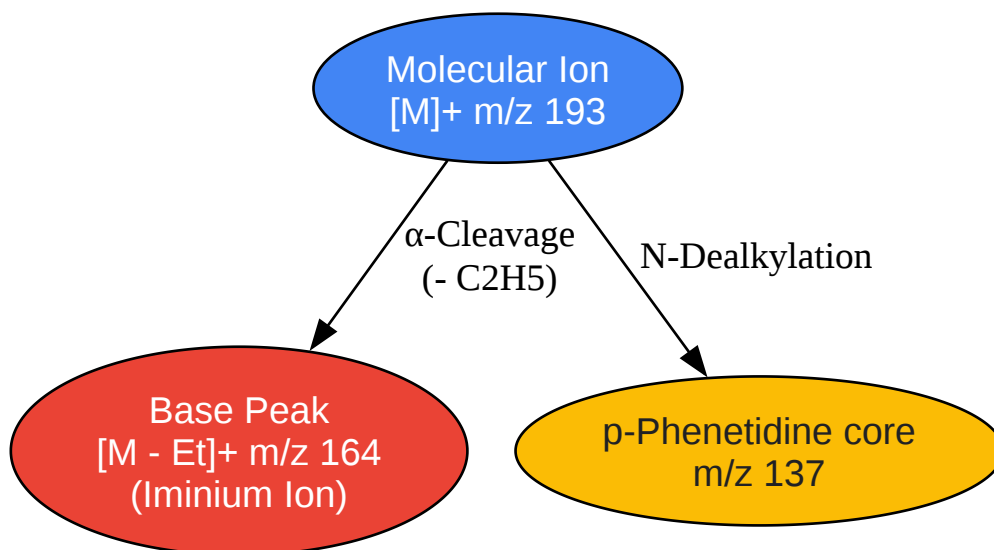
Ionization Mode: Electron Impact (EI), 70 eV Molecular Ion (M⁺): m/z 193

The mass spectrum is dominated by fragmentation driven by the nitrogen lone pair (alpha-cleavage) and the stability of the aromatic system.

m/z (Mass-to-Charge)	Relative Intensity	Fragment Assignment	Mechanism
193	25-40%	[M] ⁺	Molecular Ion (Stable aromatic amine)
178	10-15%	[M – CH ₃] ⁺	Loss of terminal methyl from sec-butyl
164	100% (Base Peak)	[M – C ₂ H ₅] ⁺	α-Cleavage at sec-butyl group (Loss of ethyl)
136	20-30%	[M – C ₄ H ₉] ⁺	N-dealkylation (Loss of entire butyl group)
108	40-50%	[C ₆ H ₄ (NH ₂)OH] ⁺	Characteristic p-aminophenol fragment

Fragmentation Pathway Logic

The base peak at m/z 164 arises because the loss of the larger alkyl group (ethyl) from the sec-butyl moiety is kinetically favored during α -cleavage next to the nitrogen atom.



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Figure 2: Primary fragmentation pathways in Electron Impact Mass Spectrometry.

Infrared Spectroscopy (IR)

Phase: Liquid film (neat) or KBr pellet.[3]

The IR spectrum is characterized by a single N-H stretch (secondary amine) and strong ether bands.

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group	Notes
3380 – 3410	$\nu(\text{N-H})$	Secondary Amine	Single, sharp band (weaker than primary amines).
2960, 2930, 2870	$\nu(\text{C-H})$	Alkyl (Methyl/Methylene)	Strong absorption due to butyl/ethyl groups.
1510, 1615	$\nu(\text{C=C})$	Aromatic Ring	Characteristic "breathing" modes of benzene.
1235 – 1245	$\nu(\text{C-O-C})$	Aryl Alkyl Ether	Very strong, asymmetric stretch (Phenetidine marker).
1045	$\nu(\text{C-O-C})$	Symmetric Ether	Moderate intensity.
820 – 830	$\delta(\text{C-H})$	Para-substitution	Out-of-plane bending for 1,4-disubstituted benzene.

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl_3 (Chloroform-d) Reference: TMS (0.00 ppm)

¹H NMR (Proton) Data

The molecule possesses a chiral center, but in an achiral solvent, the enantiomers are magnetically equivalent. The sec-butyl methylene protons (H-3') are diastereotopic and may appear as a complex multiplet rather than a simple quintet.

Shift (δ , ppm)	Multiplicity	Integration	Assignment	Coupling (J, Hz)
6.75 – 6.80	Doublet (d)	2H	Ar-H (ortho to OEt)	$J \approx 8.8$ Hz (AA'BB' system)
6.52 – 6.58	Doublet (d)	2H	Ar-H (ortho to NH)	$J \approx 8.8$ Hz
3.95	Quartet (q)	2H	O-CH ₂ -CH ₃	$J = 7.0$ Hz
3.35	Multiplet (m)	1H	N-CH-(CH ₃)	Sextet-like; Chiral center
3.10	Broad s	1H	NH	Exchangeable with D ₂ O
1.55, 1.45	Multiplet (m)	2H	CH-CH ₂ -CH ₃	Diastereotopic protons
1.36	Triplet (t)	3H	O-CH ₂ -CH ₃	$J = 7.0$ Hz
1.15	Doublet (d)	3H	CH-CH ₃	$J = 6.4$ Hz
0.92	Triplet (t)	3H	CH ₂ -CH ₃ (butyl)	$J = 7.4$ Hz

¹³C NMR (Carbon) Data

Shift (δ , ppm)	Carbon Type	Assignment
151.5	Quaternary (C)	Ar-C4 (attached to Oxygen)
141.8	Quaternary (C)	Ar-C1 (attached to Nitrogen)
115.8	Methine (CH)	Ar-C3/C5 (ortho to OEt)
114.5	Methine (CH)	Ar-C2/C6 (ortho to NH)
64.2	Methylene (CH ₂)	O-CH ₂ -CH ₃
52.5	Methine (CH)	N-CH-(sec-butyl)
29.8	Methylene (CH ₂)	CH-CH ₂ -CH ₃
20.1	Methyl (CH ₃)	CH-CH ₃
15.0	Methyl (CH ₃)	O-CH ₂ -CH ₃
10.5	Methyl (CH ₃)	Butyl terminal CH ₃

Experimental Protocol: Synthesis & Isolation

To generate this compound for reference standard purposes, the following Reductive Amination protocol is recommended. This method avoids over-alkylation (quaternary salt formation).

Reagents:

- 4-Ethoxyaniline (1.0 eq)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- 2-Butanone (1.2 eq)
- Sodium Triacetoxyborohydride (STAB) (1.4 eq)
- Acetic Acid (catalytic)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)

Step-by-Step Workflow:

- Imine Formation: Dissolve 4-ethoxyaniline in DCE. Add 2-butanone and a catalytic amount of acetic acid. Stir at room temperature for 30 minutes.
- Reduction: Cool the mixture to 0°C. Add Sodium Triacetoxyborohydride portion-wise over 15 minutes.
- Reaction: Allow to warm to room temperature and stir for 4-12 hours. Monitor by TLC (Mobile phase: 20% Ethyl Acetate in Hexane).
- Quench: Quench with saturated aqueous NaHCO₃.
- Extraction: Extract the organic layer with DCM (3x). Wash combined organics with brine.
- Purification: Dry over Na₂SO₄, concentrate in vacuo. Purify via flash column chromatography (Silica gel; Gradient: Hexane → 10% EtOAc/Hexane).

References

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- Spectral Prediction Rules: Pretsch, E., Bühlmann, P., & Badertscher, M. (2009). Structure Determination of Organic Compounds: Tables of Spectral Data. Springer.[4] [Link](#)
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